

# 1-Nitropentane molecular weight and formula

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## Compound of Interest

Compound Name: 1-Nitropentane

Cat. No.: B1594721

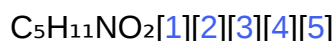
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## An In-depth Guide to the Molecular Properties of 1-Nitropentane

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental physicochemical properties is paramount. This document provides a detailed breakdown of the molecular formula and molecular weight of **1-Nitropentane**.

## Molecular Formula

**1-Nitropentane** is an organic compound classified as a nitroalkane.<sup>[1]</sup> Its structure consists of a five-carbon pentyl group attached to a nitro group (-NO<sub>2</sub>). The established molecular formula for **1-Nitropentane** is:



This formula indicates that each molecule of **1-Nitropentane** contains 5 carbon atoms, 11 hydrogen atoms, 1 nitrogen atom, and 2 oxygen atoms.

## Molecular Weight Calculation

The molecular weight (or molar mass) of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **1-Nitropentane**'s molecular weight is based on its molecular formula and the standard atomic weights of each element.

## Atomic Weight of Constituent Elements

The average atomic weights of the elements present in **1-Nitropentane** are summarized below. These values are based on the isotopic composition of the elements as found in nature.

Element	Symbol	Quantity in Formula	Standard Atomic Weight (amu)
Carbon	C	5	~12.011
Hydrogen	H	11	~1.008[6][7][8]
Nitrogen	N	1	~14.007[9][10][11][12]
Oxygen	O	2	~15.999[13][14][15] [16]

## Calculation Methodology

The molecular weight is calculated as follows:

- Carbon: 5 atoms  $\times$  12.011 amu/atom = 60.055 amu
- Hydrogen: 11 atoms  $\times$  1.008 amu/atom = 11.088 amu
- Nitrogen: 1 atom  $\times$  14.007 amu/atom = 14.007 amu
- Oxygen: 2 atoms  $\times$  15.999 amu/atom = 31.998 amu
- Total Molecular Weight: 60.055 + 11.088 + 14.007 + 31.998 = 117.148 amu

## Summary of Molecular Properties

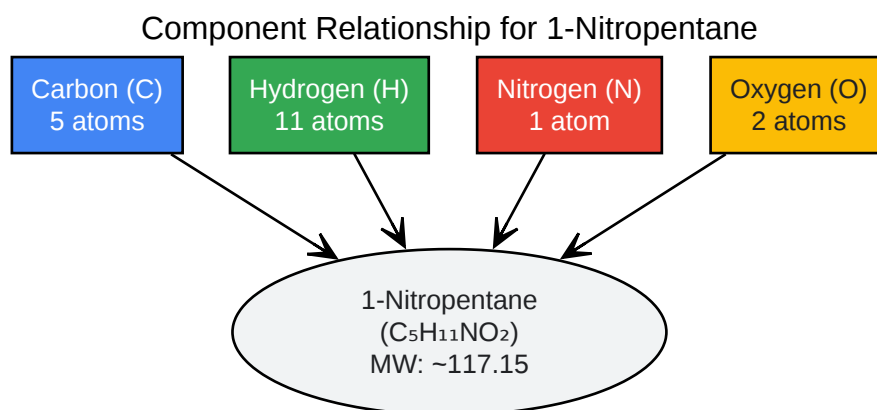
The key molecular data for **1-Nitropentane** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub>
Calculated Molecular Weight	117.148 amu
Commonly Cited Molecular Weight	117.15 g/mol [3][4][5]

Note: The value is often rounded to two decimal places in literature and commercial sources.

## Logical Relationship of Components

The following diagram illustrates the relationship between the constituent elements and the final compound.



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Caption: Elemental composition of **1-Nitropentane**.

This document focuses on the core molecular properties of **1-Nitropentane**. Detailed experimental protocols for synthesis or analysis and discussions of its role in signaling pathways are beyond the scope of this specific guide.

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## References

- 1. CAS 628-05-7: 1-Nitropentane | CymitQuimica [cymitquimica.com]
- 2. Pentane, 1-nitro- [webbook.nist.gov]
- 3. scbt.com [scbt.com]
- 4. 1-Nitropentane |  $C_5H_{11}NO_2$  | CID 220639 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-nitropentane [stenutz.eu]

- 6. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 7. quora.com [quora.com]
- 8. Hydrogen - Wikipedia [en.wikipedia.org]
- 9. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 10. youtube.com [youtube.com]
- 11. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 12. sbg.bio.ic.ac.uk [sbg.bio.ic.ac.uk]
- 13. fiveable.me [fiveable.me]
- 14. princeton.edu [princeton.edu]
- 15. Oxygen - Wikipedia [en.wikipedia.org]
- 16. Oxygen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
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